

Essential Safety and Operational Guide for 2,3-Dimethylanisole

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Compound of Interest

Compound Name: 2,3-Dimethylanisole

Cat. No.: B146749

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This guide provides immediate, essential safety and logistical information for handling **2,3-Dimethylanisole** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2,3-Dimethylanisole** to minimize exposure and ensure personal safety.

PPE Category	Equipment Specification	Rationale
Eye and Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate in some workplaces.[1]	To protect against splashes and vapors that can cause serious eye irritation.[1][2][3]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[2][4]	Prevents skin irritation and absorption.[1][3] Contaminated clothing should be removed and washed before reuse.[2][5][6]
Respiratory Protection	Not required under normal use conditions with adequate ventilation.[4] For large-scale use or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator is recommended.[4]	Protects against respiratory irritation from inhaling mists or vapors.[1][3]

Health Hazard Information

2,3-Dimethylanisole is classified with the following hazards:

- Skin Corrosion/Irritation (Category 2)[2]
- Serious Eye Damage/Eye Irritation (Category 2)[2]
- Specific target organ toxicity — single exposure (Category 3), may cause respiratory irritation[1][2][3]
- Flammable liquids (Category 4)[2]

First Aid Procedures

Immediate first aid is crucial in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[2][5] If the person feels unwell, call a POISON CENTER or doctor.[1][2]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[2][5] Remove contaminated clothing and wash it before reuse.[2][6] If skin irritation occurs, seek medical advice.[2][5]
Eye Contact	Rinse cautiously with water for several minutes.[2][5] If present and easy to do, remove contact lenses.[2][5] Continue rinsing for at least 15 minutes.[2][4] If eye irritation persists, get medical attention.[2]
Ingestion	Clean the mouth with water.[2][4] Do NOT induce vomiting.[5] Seek medical attention.[2][4]

Operational and Disposal Plans

Handling and Storage:

- Wash hands and any exposed skin thoroughly after handling.[2][5][6]
- Avoid breathing mist, vapors, or spray.[2][6]
- Use only in a well-ventilated area or outdoors.[2][6]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[2][6]
- Store in a cool, dry, and well-ventilated place.[2][4]
- Keep the container tightly closed.[2][4][6]
- Incompatible with strong oxidizing agents.[2]

Spill and Leak Procedures:

- Remove all sources of ignition.[\[2\]](#)[\[4\]](#)
- Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[\[2\]](#)[\[4\]](#)
- Collect the absorbed material into suitable, closed containers for disposal.[\[2\]](#)[\[4\]](#)

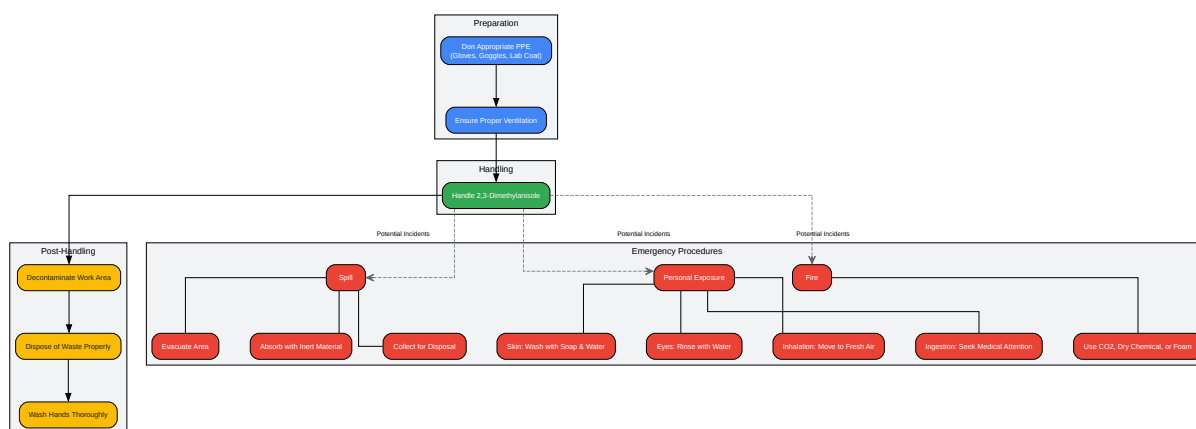
Disposal:

- Dispose of the contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Chemical and Physical Properties

Property	Value
Molecular Formula	C9H12O [3] [8]
Molecular Weight	136.19 g/mol [3]
Appearance	Colorless to light yellow liquid
Boiling Point	195 °C
Melting Point	29 °C [8]
Flash Point	110 °C (closed cup)
Density	0.984 g/mL at 25 °C
Solubility	Not miscible or difficult to mix in water. [8]

Safety Workflow



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